

How to use sonication to improve AR-M 1000390 solubility.

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Compound of Interest

Compound Name: AR-M 1000390

Cat. No.: B1243119

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Technical Support Center: AR-M 1000390 Solubility

This technical support center provides guidance for researchers, scientists, and drug development professionals on utilizing sonication to improve the solubility of **AR-M 1000390**.

Frequently Asked Questions (FAQs)

Q1: What is **AR-M 1000390** and why is its solubility a concern?

A1: **AR-M 1000390** is a potent and selective non-peptidic agonist for the delta-opioid receptor. [1][2][3] Like many small molecule compounds in drug discovery, it can exhibit limited solubility in aqueous solutions, which can pose challenges for in vitro and in vivo experiments. Achieving complete dissolution is critical for accurate and reproducible experimental results.

Q2: In which solvents is **AR-M 1000390** soluble?

A2: **AR-M 1000390** hydrochloride is soluble in Dimethyl Sulfoxide (DMSO) and water.[1][4] For preparing stock solutions, high-purity, anhydrous DMSO is often the recommended starting solvent.

Q3: Why is sonication recommended for dissolving **AR-M 1000390**?

A3: Sonication is recommended to aid in the dissolution of **AR-M 1000390**, particularly at higher concentrations.[1][4] The high-frequency sound waves generated by a sonicator create microscopic cavitation bubbles in the solvent. The rapid formation and collapse of these bubbles produce intense localized energy, which helps to break down compound aggregates, reduce particle size, and increase the surface area available for interaction with the solvent, thereby accelerating the dissolution process.

Q4: Can I heat the solution to improve the solubility of **AR-M 1000390**?

A4: Gentle warming of the solution can be used in conjunction with sonication to improve solubility. However, it is crucial to be cautious and avoid excessive heat, as it may lead to the degradation of the compound. A temperature of 37°C is often a safe starting point.

Q5: What should I do if I observe precipitation after diluting my **AR-M 1000390** stock solution into an aqueous medium?

A5: Precipitation upon dilution of a DMSO stock solution into aqueous buffers or cell culture media is a common issue for hydrophobic compounds. To mitigate this, ensure the final DMSO concentration in your working solution is as low as possible (typically <0.5%) to avoid solvent-induced toxicity and precipitation. Performing serial dilutions and ensuring thorough mixing after each step can also help maintain solubility.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
AR-M 1000390 powder is not dissolving completely in the solvent.	Insufficient mixing or sonication.	- Vortex the solution vigorously for 1-2 minutes.- Sonicate the vial in a water bath sonicator for 10-15 minutes.[5]
The concentration exceeds the solubility limit.	- Prepare a more dilute stock solution.	
Poor quality or hydrated solvent.	- Use fresh, high-purity, anhydrous DMSO.[5] Water absorption by DMSO can reduce its solvating power.	
Solution appears cloudy or has visible particulates after sonication.	Compound has not fully dissolved.	- Increase sonication time in increments of 5-10 minutes.- Gently warm the solution to 37°C while sonicating.
Presence of insoluble impurities.	- Centrifuge the solution at high speed to pellet any insoluble material and carefully collect the supernatant.	
Precipitation occurs when diluting the stock solution into aqueous media.	Low aqueous solubility of the compound.	- Lower the final concentration of the compound in the aqueous medium.- Decrease the final percentage of the organic solvent (e.g., DMSO) in the final solution.- Perform a stepwise dilution rather than a single large dilution.- Ensure the aqueous medium is at an appropriate pH for the compound's stability and solubility.
Inconsistent experimental results.	Incomplete dissolution leading to inaccurate concentration.	- Visually inspect the stock solution for any undissolved particles before each use.-

Prepare fresh dilutions from the stock solution for each experiment.

Compound degradation.

- Store stock solutions at -20°C or -80°C in tightly sealed vials to prevent degradation.^[4]
- Avoid repeated freeze-thaw cycles by preparing aliquots.

Quantitative Solubility Data

The following table summarizes the available solubility information for **AR-M 1000390** hydrochloride.

Solvent	Concentration	Method	Source
Water	50 mg/mL (129.89 mM)	Sonication is required.	^[4]
Water	38.49 mg/mL (99.99 mM)	Sonication is recommended.	^[1]
DMSO	≥ 150 mg/mL (389.67 mM)	Use of newly opened, anhydrous DMSO is recommended.	^[4]
DMSO	38.49 mg/mL (99.99 mM)	Sonication is recommended.	^[1]

Experimental Protocol: Dissolving AR-M 1000390 using Sonication

This protocol provides a general procedure for dissolving **AR-M 1000390** hydrochloride using a bath sonicator to prepare a stock solution.

Materials:

- **AR-M 1000390** hydrochloride powder
- High-purity, anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Bath sonicator
- Calibrated pipettes
- Sterile microcentrifuge tubes or vials

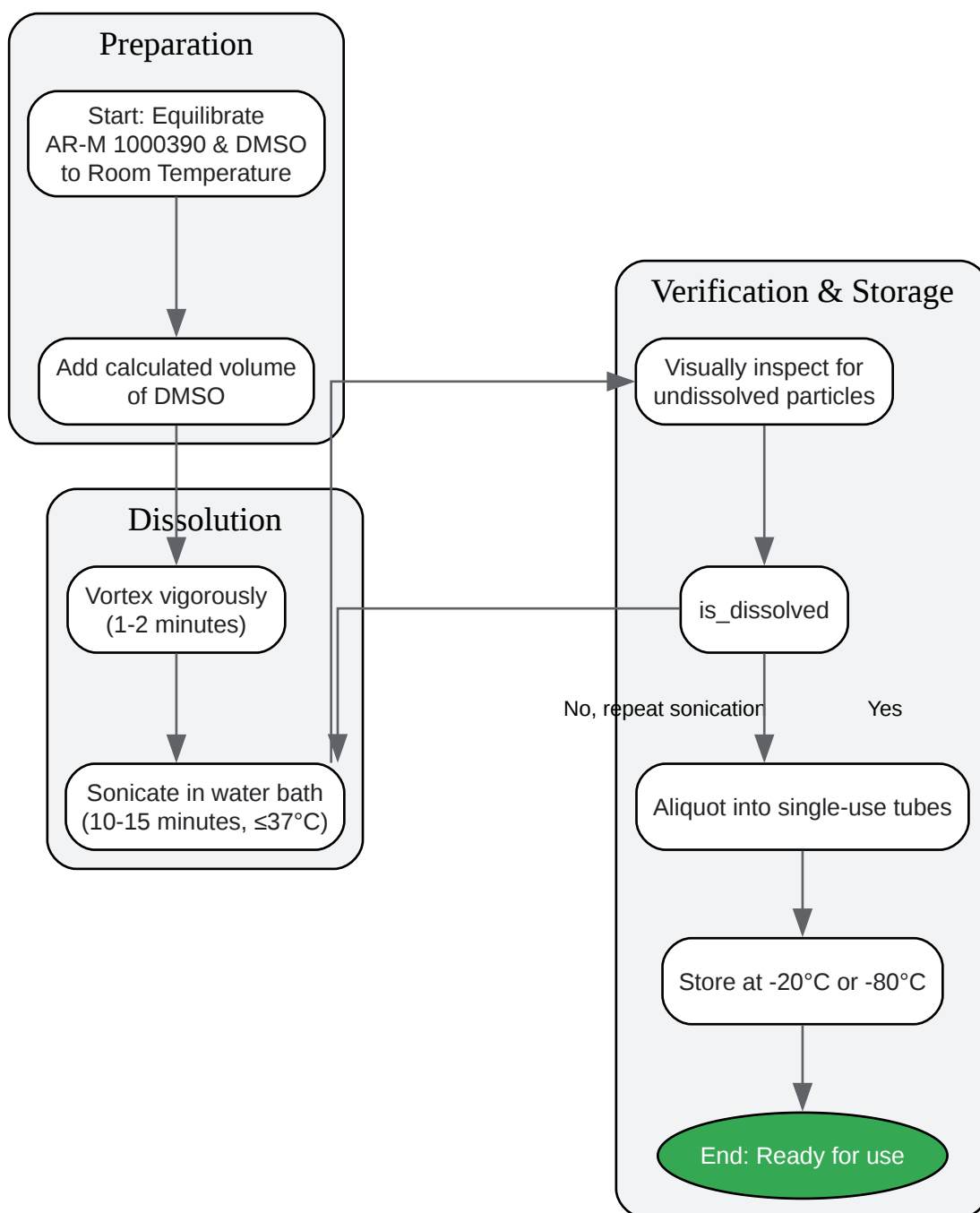
Procedure:

- Preparation: Allow the vial containing the **AR-M 1000390** hydrochloride powder and the DMSO to equilibrate to room temperature.
- Solvent Addition: Using a calibrated pipette, add the calculated volume of DMSO to the vial to achieve the desired stock solution concentration.
- Initial Mixing: Tightly cap the vial and vortex vigorously for 1-2 minutes to initiate the dissolution process.
- Sonication:
 - Place the vial in a bath sonicator. Ensure the water level in the sonicator is sufficient to cover the level of the solution in the vial.
 - Sonicate for 10-15 minutes. The sonication process can generate heat, so it is advisable to monitor the temperature of the water bath and ensure it does not exceed 37°C to prevent potential compound degradation.
- Visual Inspection: After sonication, carefully inspect the solution against a light source. A properly dissolved solution should be clear and free of any visible particles or cloudiness.
- Further Action (if necessary): If undissolved particles remain, repeat the sonication in 5-10 minute intervals. Gentle warming in a 37°C water bath can be performed concurrently with sonication.

- **Storage:** Once the compound is fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C in tightly sealed, light-protected vials.^[4]

Visualizations

Experimental Workflow for Dissolving AR-M 1000390

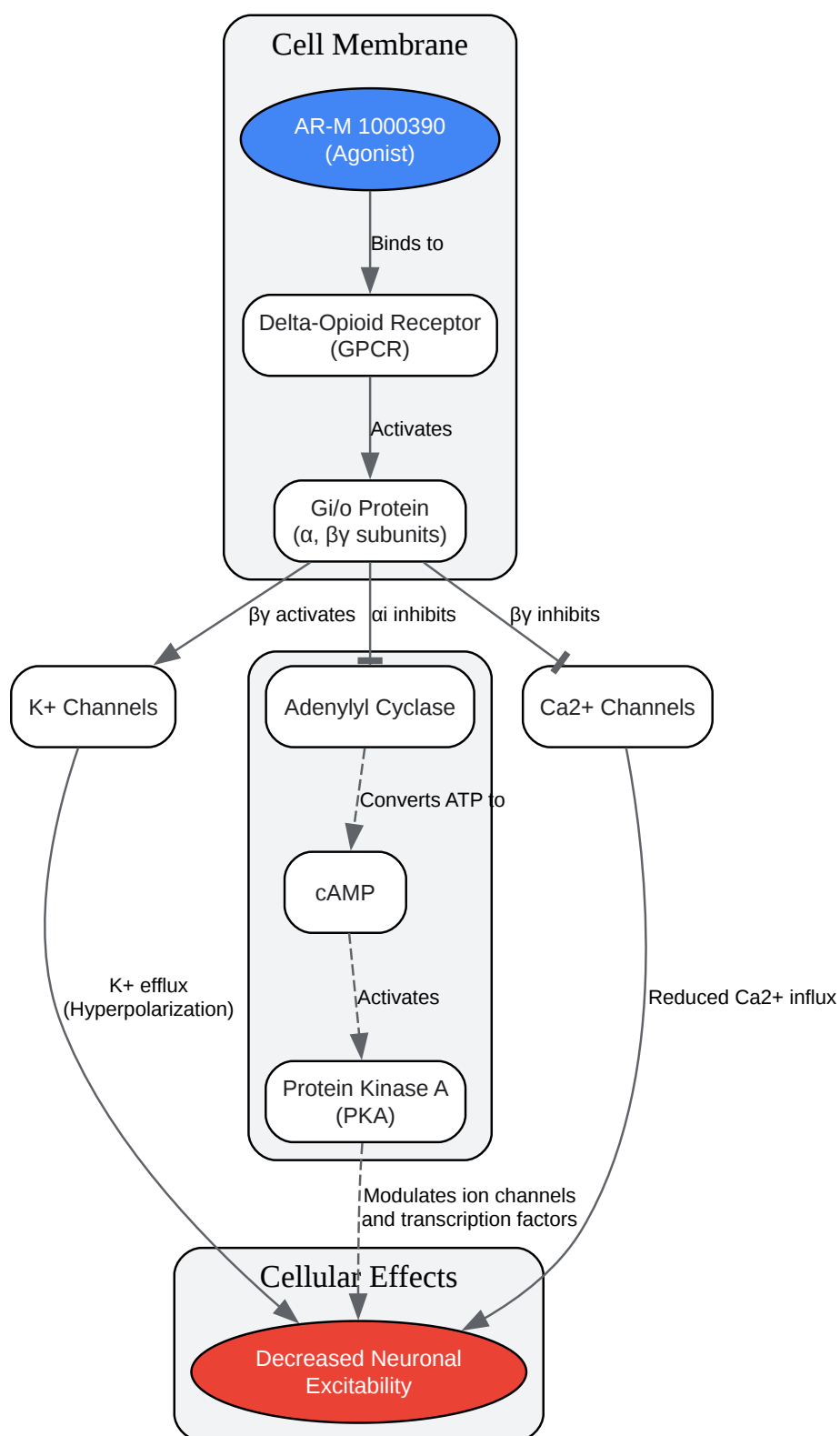


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Caption: Workflow for dissolving **AR-M 1000390** using sonication.

Delta-Opioid Receptor Signaling Pathway

AR-M 1000390 is an agonist for the delta-opioid receptor, which is a G protein-coupled receptor (GPCR).[6] Upon activation, it primarily couples to inhibitory G proteins (Gi/o), leading to downstream signaling events that modulate neuronal activity.



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Caption: Simplified signaling pathway of the delta-opioid receptor.

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